

Deprotection of Acetyl Groups in α -D-Mannose Pentaacetate: Application Notes and Protocols

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Compound of Interest

Compound Name: *α -D-Mannose pentaacetate*

Cat. No.: B133365

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the deprotection of acetyl groups from **α -D-Mannose pentaacetate**, a critical step in various synthetic pathways in carbohydrate chemistry and drug development. The choice of deprotection method is crucial and depends on the desired outcome, whether it be complete deprotection to yield D-mannose or regioselective removal of specific acetyl groups to create intermediates for further glycosylation or modification.

Three primary methods for the deprotection of acetyl groups are discussed: Zemplén deacetylation (basic hydrolysis), acidic hydrolysis, and enzymatic deacetylation. Each method offers distinct advantages in terms of reaction conditions, selectivity, and yield.

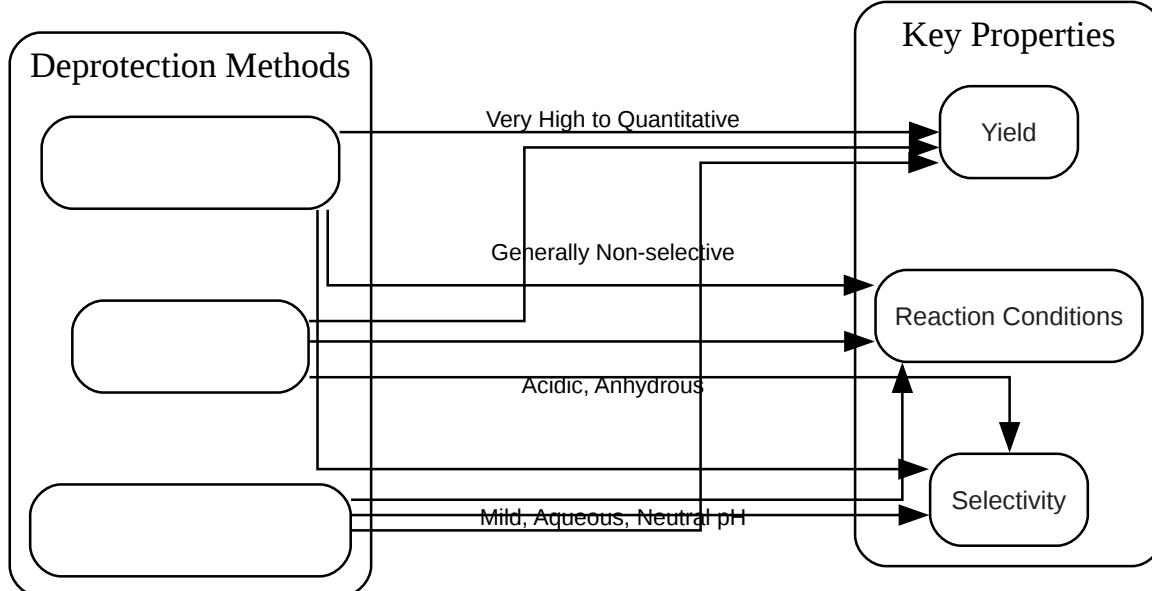
Comparative Overview of Deprotection Methods

The selection of an appropriate deprotection strategy is contingent on the specific requirements of the synthetic route, including the presence of other sensitive functional groups and the desired final product.

High to Quantitative

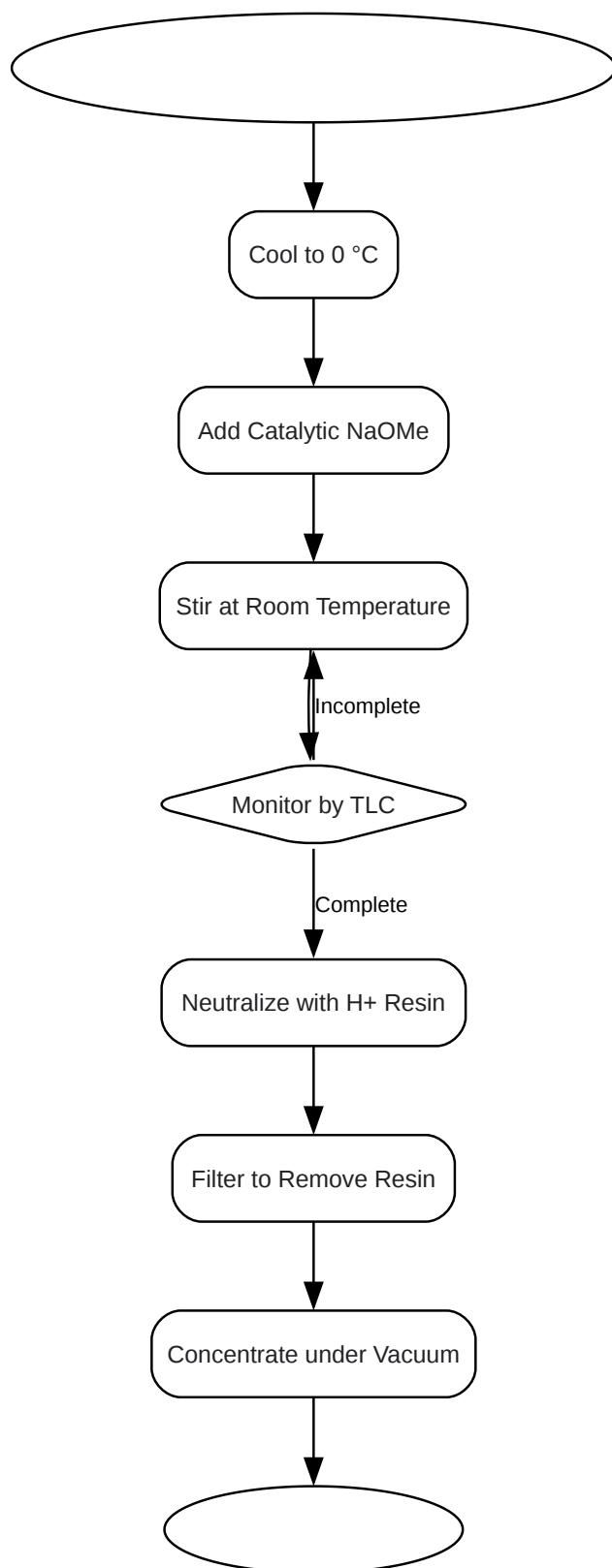
Mild, Catalytic Base

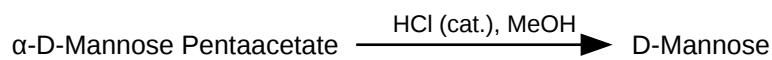
Variable



Can be Selective (Anomeric) or Complete

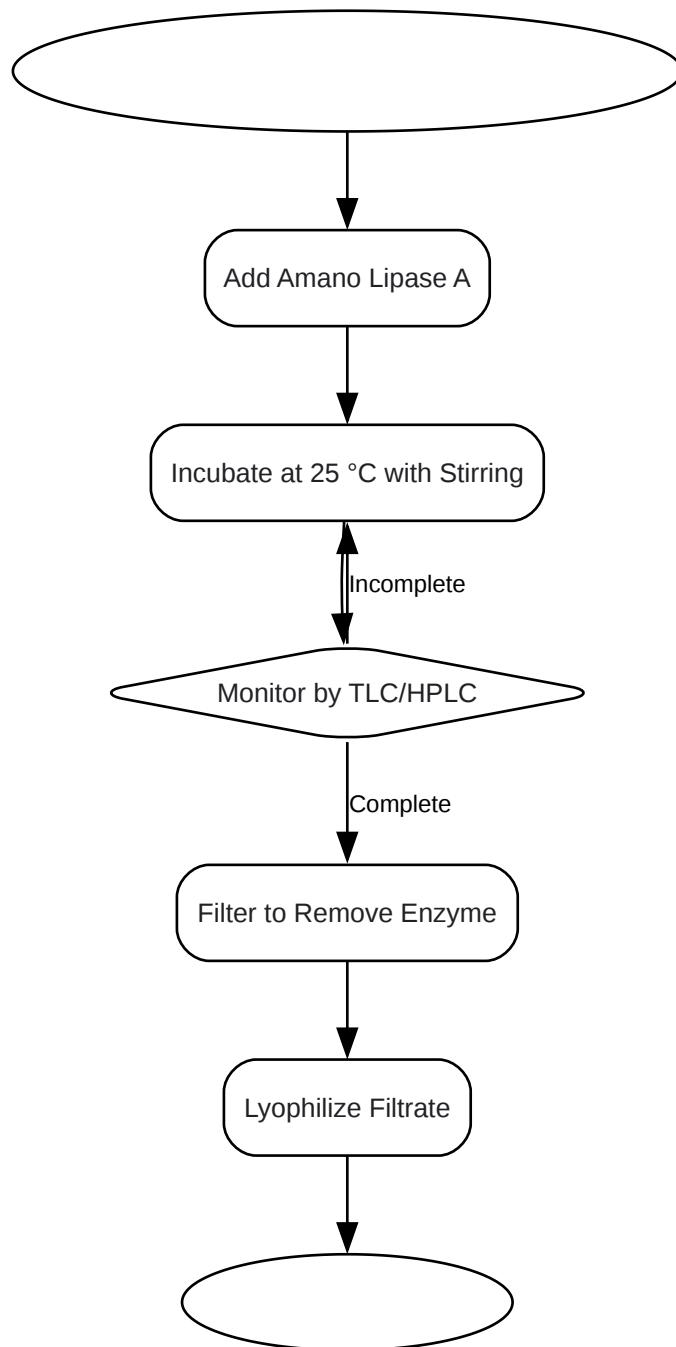
High (Complete or Regioselective)





+ 5 MeOH

+ 5 Methyl Acetate



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